

2-Amino-5-methylnicotinamide: A Technical Guide to a Novel Pyridine Derivative

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Compound of Interest

Compound Name: 2-Amino-5-methylnicotinamide

Cat. No.: B3032068

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Abstract

This technical guide provides a comprehensive overview of **2-Amino-5-methylnicotinamide** (CAS No: 1021871-28-2), a substituted pyridinecarboxamide of interest to researchers in medicinal chemistry and drug development.^{[1][2]} Due to the limited availability of published experimental data for this specific molecule, this document consolidates established information, presents a plausible synthetic pathway derived from established chemical principles, and offers predicted spectroscopic data to aid in its identification and characterization. The guide also explores the potential biological significance of this compound within the context of nicotinamide metabolism and its possible interaction with key enzymes such as Nicotinamide N-methyltransferase (NNMT).

Introduction

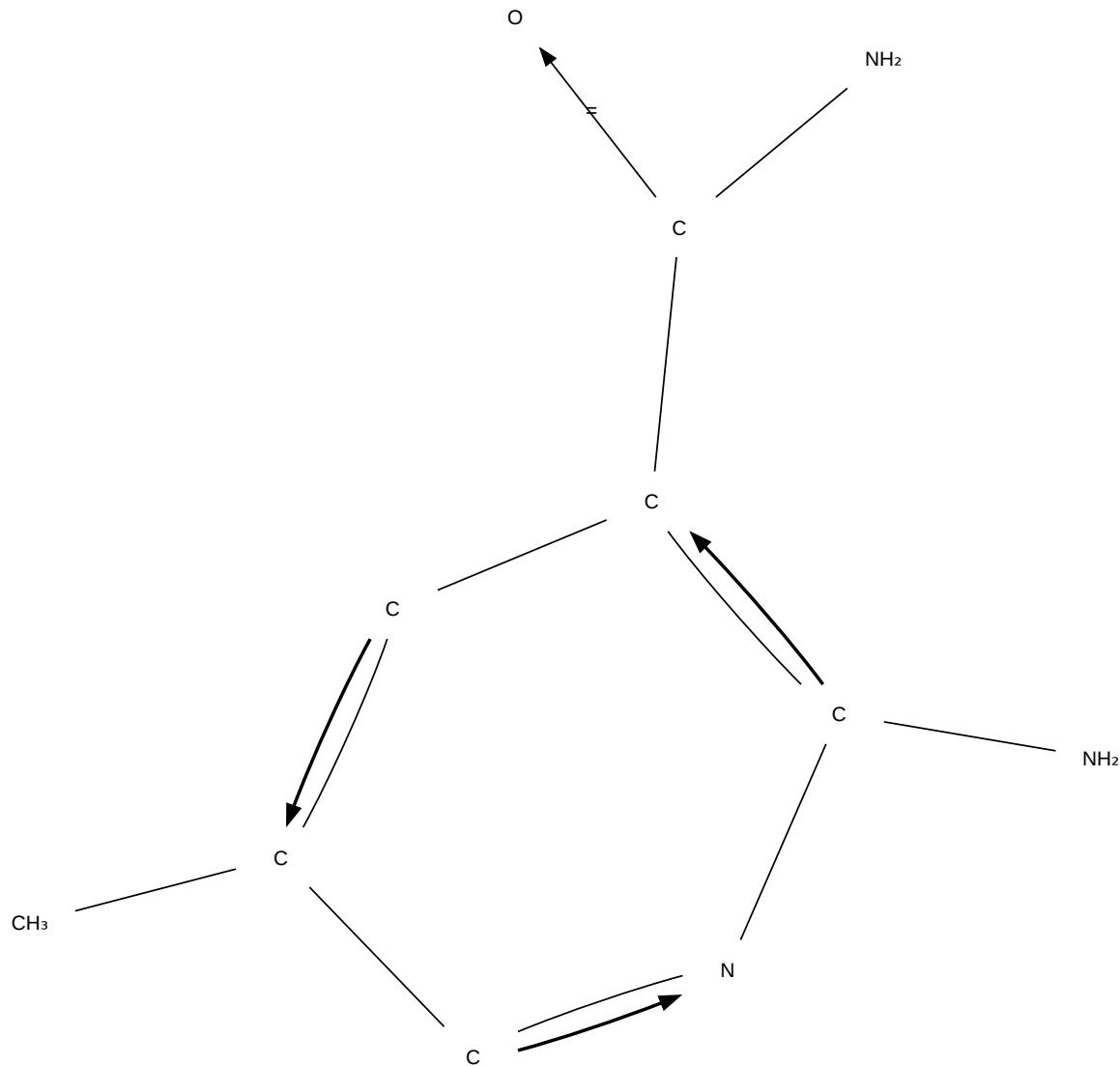
2-Amino-5-methylnicotinamide belongs to the family of nicotinamides, a class of compounds central to cellular metabolism as vitamers of Vitamin B3.^[3] Nicotinamide itself is a critical precursor to the coenzymes nicotinamide adenine dinucleotide (NAD) and nicotinamide adenine dinucleotide phosphate (NADP), which are essential for a vast array of redox reactions in cellular respiration, DNA repair, and cell signaling.^[3] The structural modification of the nicotinamide scaffold is a key strategy in drug discovery for modulating the activity of enzymes involved in NAD⁺ metabolism. One such enzyme of significant therapeutic interest is Nicotinamide N-methyltransferase (NNMT), which is implicated in various diseases including metabolic disorders, oncology, and neurodegenerative conditions.^{[4][5]}

This guide addresses the chemical properties, structure, and a proposed synthetic route for **2-Amino-5-methylnicotinamide**. While experimental data remains scarce in peer-reviewed literature, this document serves as a foundational resource for researchers initiating studies on this compound.

Chemical Identity and Physicochemical Properties

2-Amino-5-methylnicotinamide is a pyridine ring substituted with an amino group at the 2-position, a methyl group at the 5-position, and a carboxamide group at the 3-position.

Structure

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Caption: Chemical structure of **2-Amino-5-methylnicotinamide**.

Physicochemical Data

A comprehensive search of scientific literature and chemical databases did not yield experimentally determined physicochemical properties for **2-Amino-5-methylnicotinamide**. The following table summarizes its basic molecular identifiers and includes predicted values where applicable. Researchers are advised to experimentally verify these properties.

Property	Value	Source
IUPAC Name	2-Amino-5-methylpyridine-3-carboxamide	-
CAS Number	1021871-28-2	[1] [2]
Molecular Formula	C ₇ H ₉ N ₃ O	[1]
Molecular Weight	151.17 g/mol	[1]
Appearance	No data available	[1]
Melting Point	Not determined	-
Boiling Point	Not determined	-
Solubility	Not determined	-
pKa	Not determined	-
InChI Key	OZZGFHIDEHLFCN-UHFFFAOYSA-N	[1]

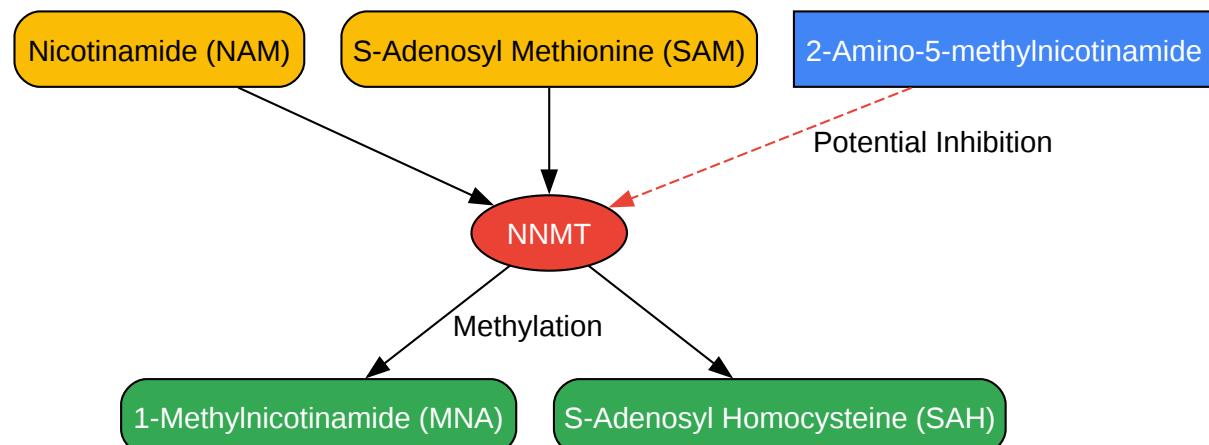
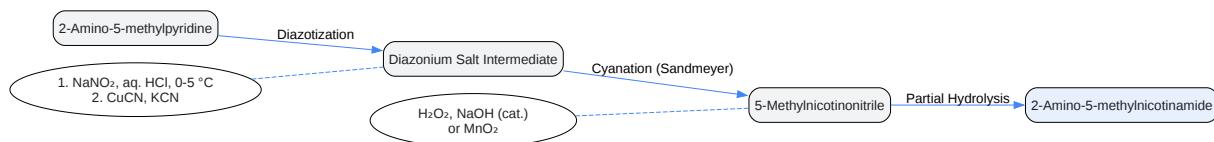
Proposed Synthesis and Purification

While no specific synthesis for **2-Amino-5-methylnicotinamide** has been published, a plausible and efficient route can be designed based on established transformations of pyridine derivatives. The proposed two-step synthesis starts from the commercially available 2-amino-5-methylpyridine.

Proposed Synthetic Pathway

The proposed synthesis involves two key transformations:

- Sandmeyer Reaction: Conversion of the 2-amino group to a cyano group via a diazonium salt intermediate to yield 5-methylnicotinonitrile.
- Hydrolysis of Nitrile: Partial hydrolysis of the nitrile group to a primary amide (nicotinamide) under controlled conditions.



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